Application Notes & Protocols: Use of Disperse Red 74 in Environmental Remediation Research

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Compound of Interest	
Compound Name:	Disperse Red 74
CAS No.:	1533-74-0
Cat. No.:	B075578

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Abstract: This document provides a comprehensive guide for researchers and scientists utilizing **Disperse Red 74** as a model pollutant in environmental remediation studies. **Disperse Red 74**, a synthetic azo dye, is representative of persistent organic pollutants found in textile industry wastewater. Its complex structure and stability make it a suitable candidate for evaluating the efficacy of various remediation technologies. These notes detail the underlying principles and provide step-by-step protocols for adsorption, photocatalytic degradation, and microbial remediation studies.

Introduction: Disperse Red 74 - A Model Azo Dye Pollutant

Disperse Red 74 (C.I. 113379) is a single azo dye characterized by its brilliant yellow-red hue and its application in dyeing polyester and its blended fabrics.[1][2] Its molecular formula is $C_{22}H_{25}N_5O_7$, and it is soluble in organic solvents like ethanol and acetone.[1] Like many synthetic dyes, a significant portion of **Disperse Red 74** used in industrial processes does not bind to fibers and is released into wastewater.[3]

The environmental concern with azo dyes like **Disperse Red 74** stems from several factors:

- Persistence: Their complex aromatic structures are resistant to biodegradation, light, and oxidizing agents, leading to their accumulation in the environment.[3]

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- Toxicity: Azo dyes and their degradation byproducts, such as aromatic amines, can be toxic, mutagenic, and carcinogenic.[3][4]

- Ecological Impact: The intense coloration of dye-laden wastewater significantly reduces sunlight penetration in aquatic ecosystems, inhibiting photosynthesis and disrupting the food chain.[4] It also increases the Biochemical Oxygen Demand (BOD) and Chemical Oxygen Demand (COD) of water bodies.[4]

These characteristics make **Disperse Red 74** an excellent, albeit challenging, target for developing and validating novel environmental remediation technologies.

Property	Description	Reference
C.I. Name	Disperse Red 74	[1]
Molecular Formula	$C_{22}H_{25}N_5O_7$	[1]
Molecular Weight	471.46 g/mol	[1]
Appearance	Dark reddish-brown to purple powder	[1]
Solubility	Soluble in ethanol and acetone	[1][2]
Chemical Class	Single Azo Dye	[1]
Optimal pH (Dyeing)	5.0 - 6.0	[1][2]

General Laboratory Procedures & Safety

2.1 Preparation of **Disperse Red 74** Stock Solution

Causality: A concentrated, stable stock solution is essential for preparing accurate and reproducible working concentrations for experiments. Due to the dye's solubility characteristics, an organic solvent is required for the initial dissolution before dilution in aqueous media.

Protocol:

- Accurately weigh 100 mg of **Disperse Red 74** powder using an analytical balance.

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- Transfer the powder to a 100 mL volumetric flask.

- Add approximately 50 mL of methanol or ethanol and sonicate for 15-20 minutes to ensure complete dissolution.[5]

- Once dissolved, bring the volume up to the 100 mL mark with the same solvent to create a 1000 mg/L (1 g/L) stock solution.

- Store the stock solution in an amber glass bottle at 4°C to prevent photodegradation. This solution should be stable for several weeks.

- Prepare fresh working solutions by diluting the stock solution with deionized water to the desired concentration (e.g., 10, 20, 50 mg/L) for your experiments.

2.2 Safety Precautions

- Always handle **Disperse Red 74** powder and concentrated solutions in a fume hood.

- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and nitrile gloves.

- Consult the Safety Data Sheet (SDS) for specific handling and disposal information. Although not classified under GHS hazard criteria in all reports, caution is advised due to the general toxicity of related compounds.[6]

Remediation Technique 1: Adsorption Studies

Adsorption is a surface phenomenon where pollutant molecules (adsorbate) adhere to the surface of a solid material (adsorbent). This method is widely studied for dye removal due to its efficiency and the potential for using low-cost, sustainable adsorbent materials.[7]

3.1 Principle of Adsorption The removal of **Disperse Red 74** via adsorption relies on physical or chemical interactions between the dye molecules and the active sites on the adsorbent's surface. Factors such as pH, adsorbent dosage, contact time, and initial dye concentration critically influence the efficiency of this process.[7] For instance, pH can alter the surface charge of the adsorbent and the ionization state of the dye, affecting electrostatic interactions.

3.2 Experimental Protocol: Batch Adsorption

Objective: To determine the removal efficiency and adsorption capacity of a selected adsorbent (e.g., activated carbon, zinc oxide nanoparticles, or a biosorbent) for **Disperse Red 74**.

Materials:

- **Disperse Red 74** working solution (e.g., 50 mg/L)

- Adsorbent material (e.g., commercial activated carbon)[8]

- Series of 250 mL Erlenmeyer flasks

- Orbital shaker

- pH meter and solutions for adjustment (0.1 M HCl and 0.1 M NaOH)

- Syringe filters (0.45 μm)

- UV-Vis Spectrophotometer

Procedure:

- Setup: Place 100 mL of the 50 mg/L **Disperse Red 74** working solution into a series of Erlenmeyer flasks.

- pH Adjustment: Adjust the pH of the solution in each flask to a desired value (e.g., pH 3, 5, 7, 9, 11). Studies have shown pH is a critical parameter for dye removal.[7]

- Adsorbent Addition: Add a pre-weighed amount of the adsorbent (e.g., 0.2 g) to each flask.[7]

- Agitation: Immediately place the flasks on an orbital shaker set to a constant speed (e.g., 150 rpm) at a controlled temperature (e.g., 25°C).

- Sampling: At regular time intervals (e.g., 0, 15, 30, 60, 90, 120 minutes), withdraw a 3-5 mL aliquot from each flask.

- Sample Preparation: Immediately filter the aliquot using a 0.45 μm syringe filter to remove the adsorbent particles. This step is crucial to stop the adsorption process and prevent interference during analysis.

- Quantification: Analyze the filtrate using a UV-Vis spectrophotometer to determine the residual concentration of **Disperse Red 74** (See Section 6.0).

3.3 Data Analysis

- Removal Efficiency (%): Calculate using the formula: % Removal = $((C_0 - C_t) / C_0) * 100$ where C_0 is the initial dye concentration and C_t is the concentration at time t.

- Adsorption Kinetics: Model the data using pseudo-first-order and pseudo-second-order kinetic models to understand the rate of adsorption.[7]

- Adsorption Isotherms: Conduct the experiment with varying initial dye concentrations at equilibrium to study the relationship between the amount of dye adsorbed and its concentration in the solution. Models like Langmuir and Freundlich are commonly applied.[7]

| Parameter	Example Value	Rationale / Significance
Initial Dye Conc.	50 mg/L	Represents a typical concentration in industrial effluent.
Adsorbent Dose	2.0 g/L (0.2 g in 100 mL)	Determines the number of available active sites for adsorption.[7]
pH	3.0 - 11.0	Affects adsorbent surface charge and dye speciation.[7]
Contact Time	0 - 120 minutes	Required to determine the equilibrium time and adsorption rate.
Temperature	25 °C	Influences adsorption kinetics and capacity (thermodynamics).

Remediation Technique 2: Photocatalytic Degradation

Photocatalysis is an advanced oxidation process that utilizes a semiconductor photocatalyst (e.g., TiO_2, ZnO) and a light source (e.g., UV or visible light) to generate highly reactive oxygen species (ROS), such as hydroxyl radicals (•OH).[9] These radicals are non-selective and can mineralize complex organic molecules like **Disperse Red 74** into simpler, less harmful compounds like CO_2, H_2O, and mineral acids.[10]

4.1 Mechanism of Photocatalysis

The process is initiated when the semiconductor catalyst absorbs photons with energy equal to or greater than its bandgap. This excites an electron (e^-) from the valence band (VB) to the conduction band (CB), leaving behind a positive hole (h^+) in the VB. These charge carriers migrate to the catalyst surface and react with water and oxygen to produce ROS, which then attack and degrade the dye molecules.[9]

Caption: Experimental workflow for a microbial degradation study.
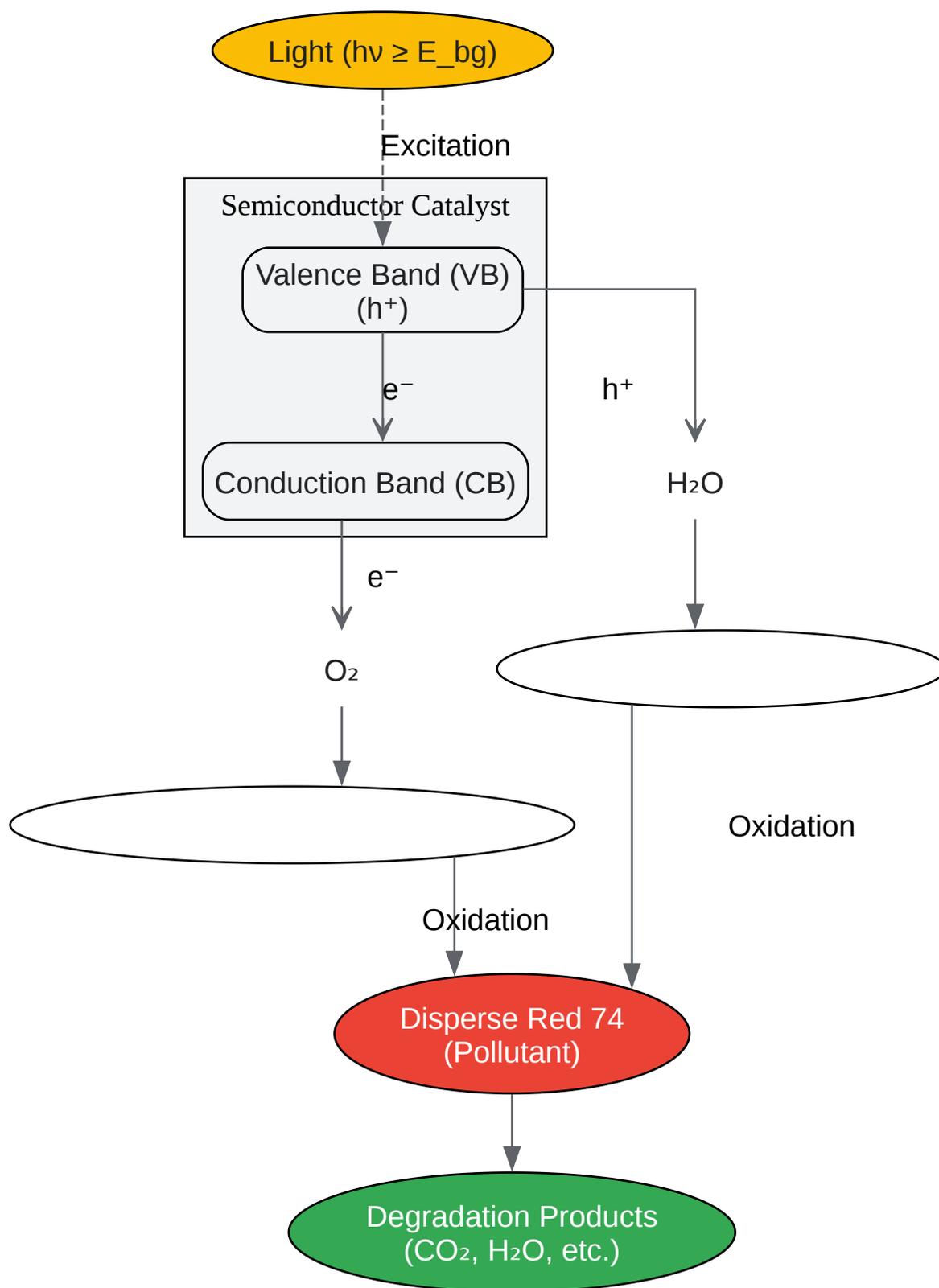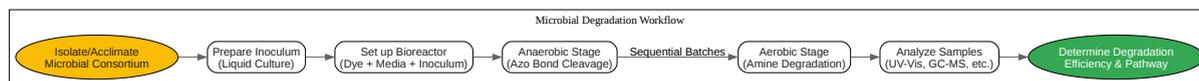
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5.1 Experimental Protocol: Bacterial Consortium Degradation

Objective: To assess the capability of a bacterial consortium to decolorize and degrade **Disperse Red 74** under sequential anaerobic-aerobic conditions. [11] Materials:

- Bacterial consortium (e.g., isolated from textile effluent-contaminated soil) [12]* Mineral Salt Medium (MSM)

- **Disperse Red 74** working solution

- Glucose or other carbon source [12]* Shake flasks or bioreactor

- Incubator shaker

- Equipment for creating anaerobic conditions (e.g., nitrogen gas purging, sealed vessels)

Procedure:

- Inoculum Preparation: Grow the bacterial consortium in a suitable nutrient broth for 24-48 hours to obtain a dense, active culture.

- Bioreactor Setup: In sterile flasks, add 100 mL of MSM, **Disperse Red 74** to a final concentration of 50 mg/L, and a carbon source like glucose (e.g., 5-10 g/L). [12]3. Inoculation: Inoculate each flask with a standard volume (e.g., 5% v/v) of the prepared bacterial culture. Leave one flask un-inoculated as a control.

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- Anaerobic Phase: Seal the flasks and purge with nitrogen gas to create an anaerobic environment. Incubate at a suitable temperature (e.g., 30-35°C) with gentle agitation for a set period (e.g., 94 hours). [11]Monitor decolorization by taking samples periodically.

- Aerobic Phase: After the anaerobic phase, unseal the flasks and place them in an incubator shaker (e.g., 150 rpm) to introduce oxygen. This facilitates the degradation of the aromatic amines formed during the first stage. [11]Continue incubation for another period (e.g., 48-72 hours).

- Sampling and Analysis: At the end of each phase, withdraw samples. Centrifuge to remove biomass. Analyze the supernatant for residual dye concentration (UV-Vis) and potentially for degradation byproducts using techniques like GC-MS or HPLC. [13][14]

Condition	Example Value	Rationale / Significance
Microorganism	**Rhizosphere bacterial consortium**	**Proven efficacy in degrading Disperse Red. [11][12]**
Carbon Source	10% Glucose	Serves as an energy source and electron donor for the microbes. [12]
Anaerobic Time	94 hours	Allows for the reductive cleavage of the azo bond. [11]
Aerobic Time	72 hours	Promotes the mineralization of aromatic amine intermediates. [11]

| Degradation (%) | Up to 98.47% | Demonstrates the high potential of this sequential process. [11]|

Analytical Quantification of Disperse Red 74

6.1 Principle of UV-Vis Spectrophotometry UV-Visible spectrophotometry is the most common method for quantifying the concentration of dyes in solution. It operates on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration

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of the analyte. The analysis involves measuring the absorbance at the wavelength of maximum absorbance (λ_max) for **Disperse Red 74**.

6.2 Protocol for Quantification

- Determine λ_max: Scan a dilute solution of **Disperse Red 74** (e.g., 10 mg/L) across the UV-Vis spectrum (typically 200-800 nm) to identify the wavelength of maximum absorbance.

- Prepare Calibration Curve:

  - Prepare a series of standard solutions of known concentrations (e.g., 0, 2, 5, 10, 15, 20 mg/L) from the stock solution.

  - Measure the absorbance of each standard at the predetermined λ_max.

  - Plot a graph of Absorbance vs. Concentration. The resulting linear plot is the calibration curve. The equation of the line ($y = mx + c$) will be used to calculate unknown concentrations.

- Measure Unknowns: Measure the absorbance of the filtered experimental samples at λ_max.

- Calculate Concentration: Use the absorbance values of your samples and the equation from the calibration curve to calculate the final concentration of **Disperse Red 74**.

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